

# Comprehensive Technical Guide to Amprolium HCl: Physicochemical Properties, Analysis, and Applications

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## Compound Focus: Amprolium Hydrochloride

CAS No.: 137-88-2

Cat. No.: S518812

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## Introduction and Executive Summary

**Amprolium Hydrochloride** is a thiamine antagonist primarily used as a **coccidiostat** in poultry farming. This whitepaper provides a comprehensive technical overview of its physicochemical properties, analytical methodologies, and pharmacological characteristics tailored for researchers and drug development professionals. Amprolium HCl has been widely used since the 1960s due to its **high efficacy and safety profile**, functioning by blocking thiamine uptake in coccidia parasites, thereby preventing carbohydrate synthesis and leading to parasitic death [1] [2]. The compound presents unique analytical challenges due to its polar nature and requirement for sensitive detection methods, particularly for residual analysis in animal-derived products. Recent advancements in analytical techniques have enabled more precise quantification and monitoring of this veterinary drug, supporting its continued application in poultry health management while addressing growing concerns about drug residues in food products.

## Fundamental Physicochemical Characteristics

Amprolium HCl demonstrates specific physicochemical properties that influence its analytical behavior, formulation development, and pharmacological activity.

## Structural and Identity Parameters

- **Chemical Name:** 1-[4-amino-2-propylpyrimidin-5-yl)methyl]-2-methylpyridin-ium chloride hydrochloride [3]
- **Molecular Formula:**  $C_{14}H_{19}N_4 \cdot HCl \cdot Cl$  or  $C_{14}H_{20}Cl_2N_4$  [1] [3]
- **Molecular Weight:** 315.24 g/mol [1] [4] [3]
- **CAS Registry Number:** 137-88-2 [1] [4] [3]
- **Appearance:** Amprolium HCl is described as a **white crystalline powder** in high-purity form, with manufacturing processes specifically optimized to achieve this physical characteristic [5]

## Solubility Profile

The solubility characteristics of Amprolium HCl in various solvents are crucial for formulation development and analytical method design:

Table: Solubility Profile of Amprolium HCl

Solvent	Solubility	Experimental Conditions	Source
Water	58-63 mg/mL (183.98-199.8 mM)	In vitro, batch dependent	[1] [4]
DMSO	2 mg/mL (6.34 mM)	Moisture-absorbing DMSO reduces solubility	[1] [4]
Ethanol	Insoluble	Not specified	[1] [4]

The significant solubility in aqueous systems facilitates its administration in drinking water for poultry, while limited DMSO solubility presents considerations for in vitro experimental design.

## Analytical Methodologies and Experimental Protocols

Various analytical techniques have been developed and validated for the identification, quantification, and characterization of Amprolium HCl in different matrices.

## Chromatographic Methods

### 3.1.1 Stability-Indicating HPLC Method for Simultaneous Determination

A recent advanced HPLC method enables simultaneous determination of Amprolium HCl with other anticoccidial drugs in veterinary formulations [6].

- **Stationary Phase:** Supelcosil C18 column (4.6-mm × 25-cm, 5 μm)
- **Mobile Phase:** 0.05 M KH<sub>2</sub>PO<sub>4</sub>:Acetonitrile (80:20, v/v)
- **Flow Rate:** 2.0 mL/min
- **Injection Volume:** 10 μL
- **Detection:** UV detection at 260 nm
- **Linearity Range:** 20.0-60.0 μg/mL for Amprolium HCl
- **Sample Preparation:** Stock solution prepared in diluent (90% acetonitrile in water), working solutions diluted to appropriate concentrations
- **Validation:** Conducted according to ICH guidelines with comprehensive greenness assessment using GAPI, BAGI, and AGREE metrics [6]

### 3.1.2 Hydrophilic Interaction Liquid Chromatography (HILIC)

For polar compounds like Amprolium HCl, HILIC provides an effective alternative to reverse-phase chromatography [7]:

- **Column:** ZIC-HILIC (250 mm × 4.6 mm, 5 μm)
- **Mobile Phase:** 0.2 M Ammonium acetate buffer:acetonitrile (15:85, v/v)
- **pH:** Adjusted to 5.7 with glacial acetic acid
- **Flow Rate:** 0.5 mL/min
- **Detection:** UV at 263 nm
- **Run Time:** Approximately 18 minutes
- **Recovery:** 97.8% to 102% across analytical range

### 3.1.3 Residue Monitoring in Edible Tissues

A simplified HPLC method has been developed for monitoring Amprolium HCl residues in chicken tissues [8]:

- **Sample Cleanup:** Ultrafree-MC/PL centrifugal ultrafiltration unit
- **Column:** Mightysil RP4 GP
- **Mobile Phase:** Ethanol-5 mM 1-heptanesulfonic acid sodium salt solution (35:65, v/v) using ion-pairing system
- **Detection:** Photodiode-array detector
- **Recovery:** >90% at spiking levels of 0.3-3.0 μg/g
- **LOQ:** 0.22 μg/g for muscle, 0.25 μg/g for liver

- **Analysis Time:** <20 minutes per sample

## Spectroscopic and Spectrofluorimetric Methods

Recent advances in spectroscopic techniques provide complementary approaches for Amprolium HCl quantification.

### 3.2.1 Surface-Enhanced Raman Spectroscopy (SERS)

A highly sensitive SERS method has been developed for Amprolium HCl determination [2]:

- **Substrate:** Au@Ag core-shell alloy nanoparticles (65-70 nm diameter)
- **Structure:** "Sandwich" structure (AuNPs-drug-AgNPs) formed by electrostatic interaction
- **LOD:** Nanomolar level ( $\text{nmol L}^{-1}$ )
- **Application:** Successful determination in chicken and duck tissue samples
- **Advantages:** Minimal sample preparation, rapid analysis, high sensitivity

### 3.2.2 Spectrophotometric and Spectrofluorimetric Approaches

Novel methods targeting tertiary amino groups have been developed for wastewater analysis [9]:

- **Principle:** Reaction with Eosin-Y in acidic medium to form orange-red ion pair complexes
- **Spectrophotometric Method (I):**
  - **Detection:** 547 nm
  - **LOD:** 45 ng/mL, LOQ: 136 ng/mL
  - **Linearity:** 100-5000 ng/mL
- **Spectrofluorimetric Method (II):**
  - **Excitation/Emmission:**  $\lambda_{\text{ex}}$  470 nm/ $\lambda_{\text{em}}$  552 nm
  - **LOD:** 142 ng/mL, LOQ: 429 ng/mL
  - **Linearity:** 500-2000 ng/mL
- **Optimized Conditions:** pH 3.5 (Method I) or pH 3.0 (Method II) using acetate buffer

## Chemometric Approaches

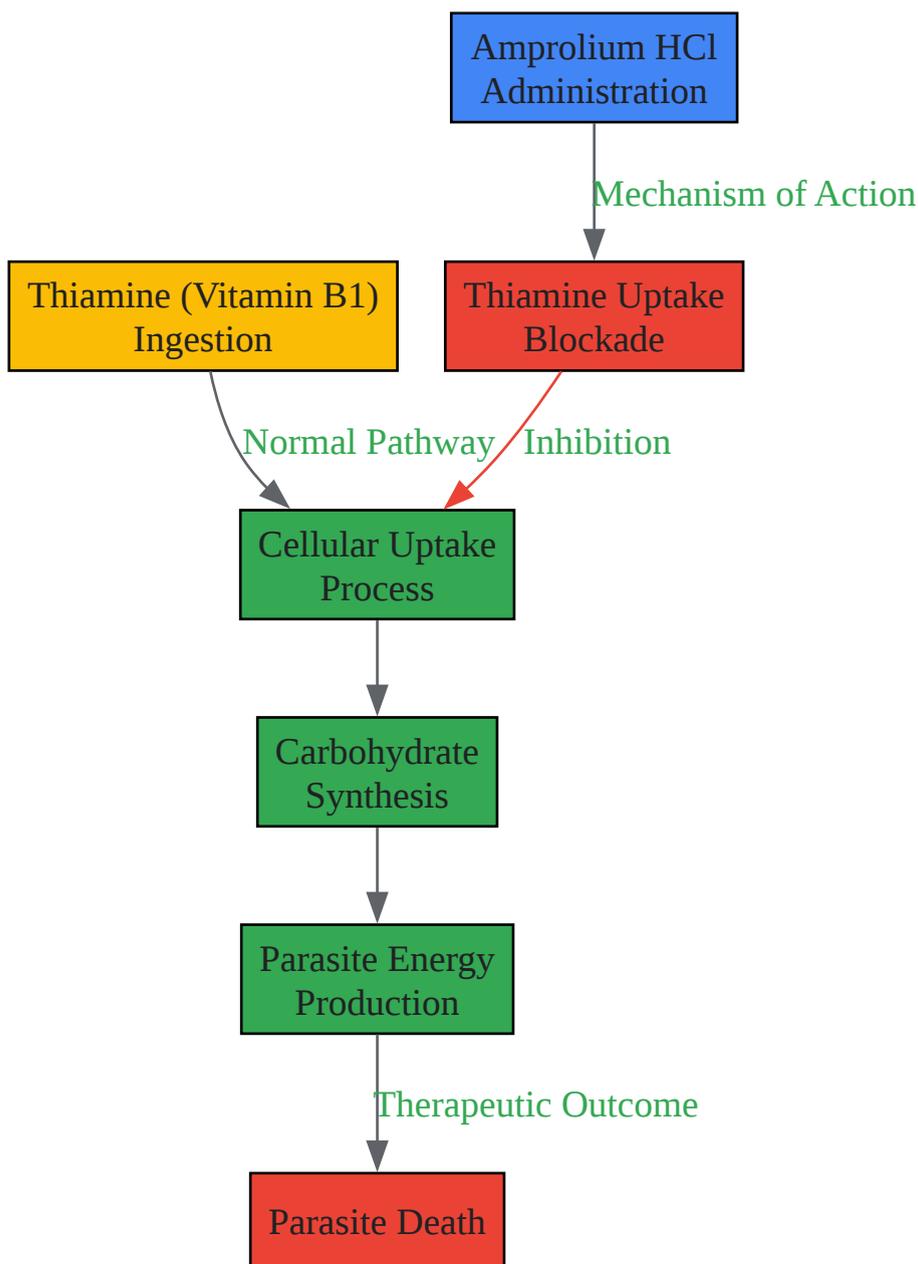
For complex mixtures, chemometric methods provide powerful analytical solutions:

- **Techniques:** Genetic Algorithm-Artificial Neural Networks (GA-ANN), Partial Least Squares (PLS-1)

- **Application:** Simultaneous determination of Amprolium HCl and Ethopabate in presence of alkaline degradation products
- **Advantage:** Ability to resolve severely overlapping UV spectra without prior separation [10]

## Pharmacological Properties and Mechanism of Action

Amprolium HCl functions through a targeted biochemical mechanism that underlies its therapeutic efficacy as a coccidiostat.



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*Diagram 1: Mechanism of Action of Amprolium HCl as a Thiamine Antagonist*

The specific blockade of thiamine uptake differentiates Amprolium HCl from other coccidiostats and explains its selective toxicity against coccidia parasites while maintaining relative safety in host species.

## Pharmacokinetic Profile

In vivo studies in poultry have characterized the disposition kinetics of Amprolium HCl [1]:

*Table: Pharmacokinetic Parameters of Amprolium HCl in Poultry*

Parameter	Intravenous (13 mg/kg)	Oral (13 mg/kg)	Intravenous (30 mg/kg)
Species	Healthy chickens	Healthy chickens	Hubbard broiler chickens
Half-life ( $t_{1/2}$ )	0.21 hour	0.292-0.654 hour	$t_{1/2\alpha}$ : 0.17 hour, $t_{1/2\beta}$ : 4.89 hours
Volume of Distribution (Vd)	0.12 L/kg	Not reported	0.34 L/kg (Vdss)
Total Body Clearance (Cl)	1.32 L/h·kg	Not reported	0.562 mL/kg/min
Bioavailability	Not applicable	2.3-6.4% (fasting increases absorption)	66%
Cmax	Not applicable	13 mg/kg (fasting)	42.9 µg/mL at 3.67 hours

The observed "flip-flop" phenomenon (where absorption rate is slower than elimination rate) following oral administration and the significant food effect on bioavailability have important implications for dosing regimen design in clinical practice.

## Stability and Processing Considerations

### Stability Profile

Amprolium HCl requires specific storage conditions to maintain stability and potency [4]:

- **Lyophilized Form:** Stable for 36 months when stored at -20°C in desiccated condition
- **Solution Form:** Stable for 1 month at -20°C; multiple freeze-thaw cycles should be avoided
- **Handling:** Aliquot recommended for solution storage to prevent repeated freezing and thawing

### Manufacturing and Purification

Advanced manufacturing processes have been developed to produce high-purity granular Amprolium HCl [5]:

- **Process Steps:** Crystallization from organic solvent-water systems, dehydration, and drying
- **Organic Solvents:** Isopropanol, methanol, or ethanol employed in crystallization
- **Benefits:** Improved particle size distribution, reduced dust formation, enhanced flow properties
- **Impurity Control:** Effective removal of process-related impurities and byproducts

## Regulatory and Quality Control Aspects

### Analytical Greenness Assessment

Recent methodologies have incorporated comprehensive environmental impact assessment [6]:

- **Assessment Tools:** Green Analytical Procedure Index (GAPI), Blue Applicability Grade Index (BAGI), Analytical GREENness Metric tool (AGREE)
- **Sustainability Focus:** Reduced organic solvent consumption, minimized waste generation, enhanced energy efficiency
- **Industry Trend:** Alignment with green analytical chemistry principles for improved environmental footprint

## Regulatory Status and Compendial Methods

- **Official Monographs:** Included in United States Pharmacopeia (USP) and British Pharmacopoeia (BP) [7]
- **Quality Standards:** Compliance with ICH guidelines for analytical method validation [6] [7]
- **Global Harmonization:** Increasing emphasis on standardized testing protocols across international markets

## Conclusion

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